

Technical Overview of 4-Azido-2-chloro-1-methylbenzene

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Compound of Interest

Compound Name: 4-Azido-2-chloro-1-methylbenzene

Cat. No.: B1280736

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This document provides a detailed analysis of the molecular weight of **4-Azido-2-chloro-1-methylbenzene**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Formula

4-Azido-2-chloro-1-methylbenzene is an aromatic organic compound. Its structure consists of a toluene backbone (a benzene ring substituted with a methyl group) further substituted with a chloro group at position 2 and an azido group at position 4. This specific arrangement of substituents dictates its chemical properties and molecular weight.

The verified chemical formula for this compound is $C_7H_6ClN_3$.^{[1][2]}

Calculation of Molecular Weight

The molecular weight (MW) is a fundamental physical property calculated by summing the atomic weights of all constituent atoms in the molecular formula. The calculation for $C_7H_6ClN_3$ is detailed below.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	3	14.007	42.021
Total	167.599			

Based on this, the calculated molecular weight is approximately 167.60 g/mol [\[1\]](#)[\[2\]](#) This value is critical for stoichiometric calculations in reaction chemistry, preparation of solutions of known molarity, and analytical characterization.

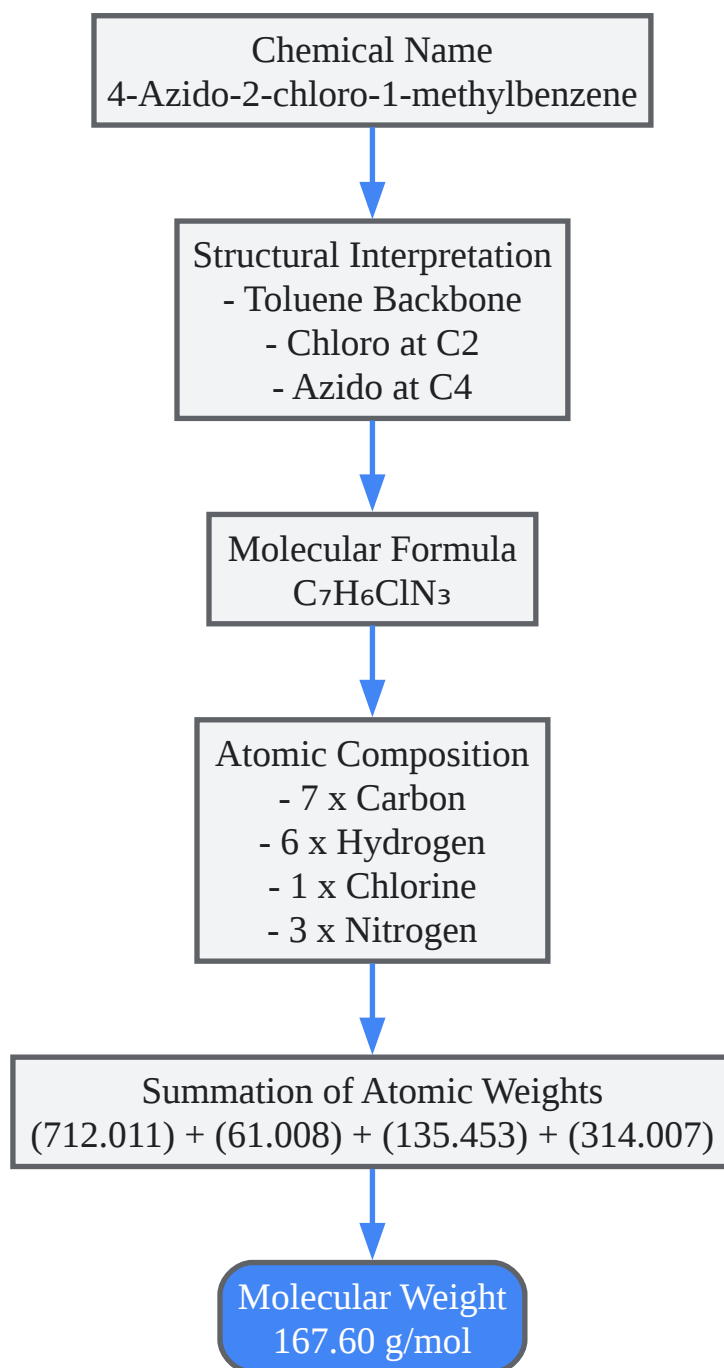
Physicochemical Properties

While the primary focus of this document is the molecular weight, other key identifiers are pertinent for laboratory use.

Property	Value
CAS Number	357292-37-6 [1] [2] [3]
Molecular Formula	C ₇ H ₆ ClN ₃ [1] [2]
Molecular Weight	167.60 g/mol [1] [2]

Logical Framework for Compound Identification

The process of determining the molecular weight of a chemical compound is a foundational step in chemical research. It follows a clear logical progression from its nomenclature to its fundamental atomic composition.



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Caption: Logical workflow for determining the molecular weight.

Note: Experimental protocols and signaling pathways are not applicable to the determination of a compound's theoretical molecular weight, which is a calculated value based on standard atomic weights.

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References

- 1. 4-azido-2-chloro-1-methylbenzene CAS#: 357292-37-6 [m.chemicalbook.com]
- 2. CAS 357292-37-6 | 4-azido-2-chloro-1-methylbenzene - Synblock [synblock.com]
- 3. 4-azido-2-chloro-1-methylbenzene | 357292-37-6 [chemicalbook.com]
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